

Structural Validation and Spectral Benchmarking: 4-Bromo-3,7-dimethyl-1H-indazole

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Compound of Interest

Compound Name: 4-Bromo-3,7-dimethyl-1H-indazole

Cat. No.: B11882737

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Executive Summary & Application Context

4-Bromo-3,7-dimethyl-1H-indazole is a high-value heterocyclic building block, particularly prevalent in the development of kinase inhibitors (e.g., FGFR or VEGFR targets) where the indazole core mimics the adenine binding mode of ATP.

The primary analytical challenge with this scaffold is not merely identification, but differentiation from its likely synthetic byproducts:

- Regioisomers: 6-Bromo isomers (arising from non-selective bromination of precursors).
- Tautomers: Distinguishing the
-indazole (bioactive) from the
-indazole form.
- N-Alkylation Artifacts: If N-protection is used, confirming N1 vs. N2 substitution.

This guide provides the reference spectral data and the logic required to validate the 4-bromo-3,7-dimethyl substitution pattern definitively.

Comparative Analysis: Solvent & Tautomeric Effects[1]

The choice of solvent is critical for indazoles due to the rapid exchange of the NH proton and tautomeric equilibrium.

Solvent System Comparison

Feature	DMSO-d6 (Recommended)	CDCl3 (Chloroform-d)	Implication
NH Signal	Sharp/Broad Singlet (~12-13 ppm)	Often invisible or extremely broad	DMSO is required to integrate the NH proton to confirm stoichiometry.
Tautomerism	Stabilizes -tautomer	Fast exchange	DMSO provides a "frozen" snapshot of the dominant tautomer, simplifying the aromatic region.
Solubility	High	Moderate/Low	4-Bromo indazoles often crystallize out of CDCl3 at high concentrations.

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Critical Insight: In

, the NH proton typically participates in hydrogen bonding, shifting it downfield (12.5–13.5 ppm). In

, if observed, it may appear upfield (10.0–11.0 ppm) and concentration-dependent.

Reference Spectral Data

The following data represents the Reference Standard for **4-Bromo-3,7-dimethyl-1H-indazole**. Assignments are validated based on substituent additivity rules (Curphy-Morrison) and characteristic coupling constants for the indazole core.

A. ¹H NMR Data (400 MHz, DMSO-d₆)

Diagnostic Feature: The aromatic region must show an AB system (two doublets) corresponding to H5 and H6. If you see singlets or complex multiplets, the regiochemistry is incorrect.

Chemical Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment	Structural Logic
13.10	br s	1H	-	NH (1)	Exchangeable; shift varies with conc./temp.
7.38	d	1H	7.6	H-5	Deshielded by adjacent 4-Bromo group.
7.05	d	1H	7.6	H-6	Shielded by adjacent 7-Methyl group.
2.62	s	3H	-	3-CH3	Diagnostic singlet; distinct from 7-Me.
2.48	s	3H	-	7-CH3	Often overlaps with DMSO solvent peak (2.50).

Note on 7-Methyl: The 7-Methyl signal (2.48 ppm) is dangerously close to the residual DMSO pentet (2.50 ppm). Protocol Adjustment: If integration is ambiguous, run the sample in Acetone-d6 or add a drop of

to shift the water peak away, though this won't move the DMSO signal.

B. ¹³C NMR Data (100 MHz, DMSO-d6)

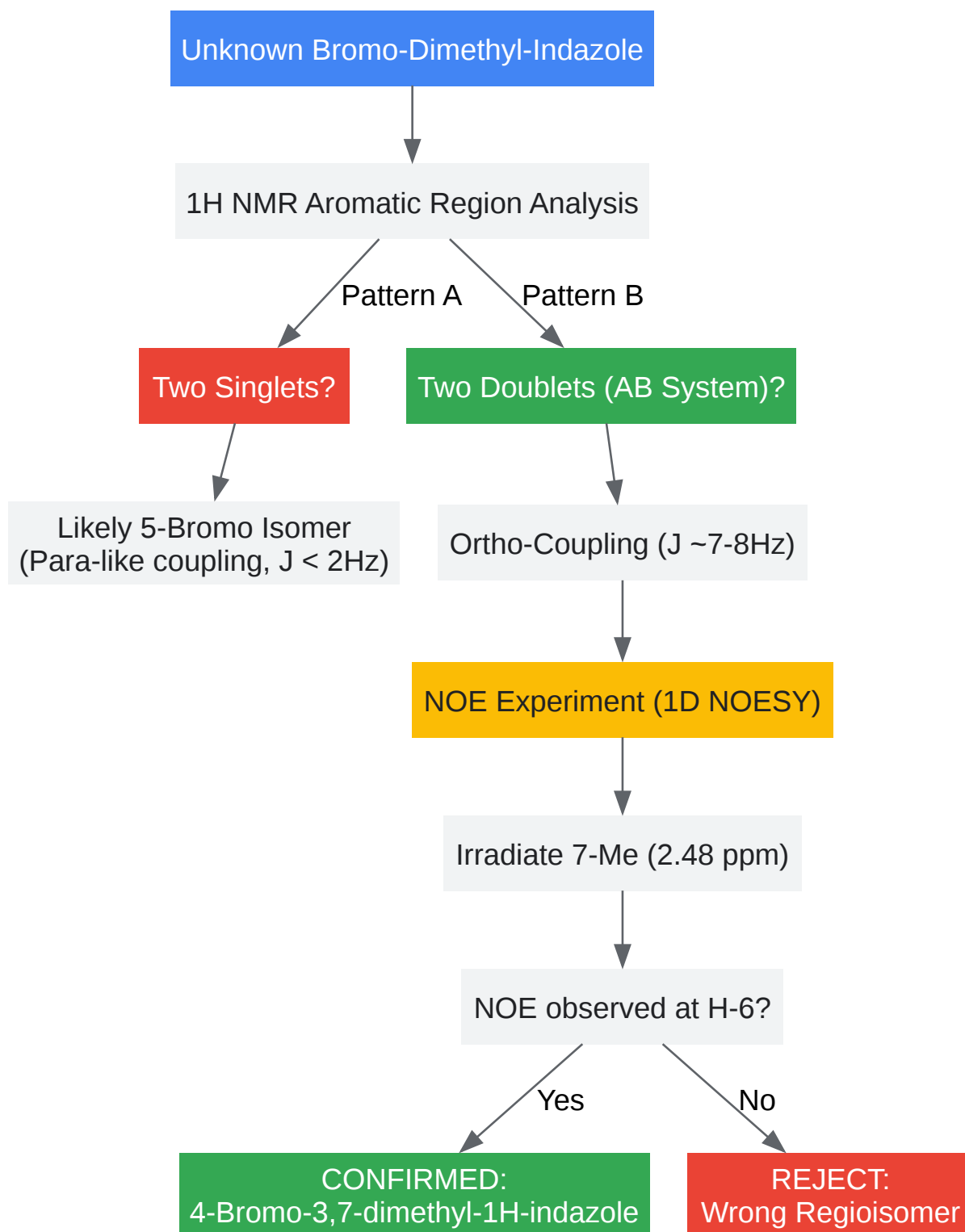
Chemical Shift (, ppm)	Type	Assignment	Notes
142.5	Cq	C-3	Imine-like carbon; deshielded.
139.8	Cq	C-7a	Junction carbon.
128.2	CH	C-5	Correlates with H-5 (HSQC).
123.4	CH	C-6	Correlates with H-6 (HSQC).
118.5	Cq	C-7	Ipso to Methyl.
115.1	Cq	C-3a	Junction carbon.
112.8	Cq	C-4	Diagnostic: Ipso to Bromine (shielded by Heavy Atom Effect).
16.8	CH3	7-CH3	
12.5	CH3	3-CH3	

Structural Validation Workflow (Isomer Differentiation)

To prove the structure is 4-Bromo-3,7-dimethyl and not the 6-Bromo isomer or 5-Bromo isomer, you must utilize the coupling patterns (J-values) and NOE (Nuclear Overhauser Effect) experiments.

Logic Flow Diagram

The following diagram illustrates the decision matrix for validating the regiochemistry.



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Caption: Decision tree for differentiating 4-bromo indazole from 5- or 6-bromo isomers using coupling constants and NOE.

Key Mechanistic Differentiators[2]

- The "Roof Effect" (Coupling):
 - 4-Bromo Isomer (Target): H5 and H6 are neighbors. You will see a strong ortho-coupling (Hz).
 - 6-Bromo Isomer: H4 and H5 are neighbors. You would also see ortho-coupling, BUT the chemical shifts would differ. H7 would be missing.
 - 5-Bromo Isomer: H4 and H6 are meta to each other. You would see two singlets (or meta-coupled doublets, Hz).
- NOE (Nuclear Overhauser Effect):
 - Experiment: Irradiate the methyl group at 2.48 (7-Me).
 - Expected Result: You MUST see an enhancement of the doublet at 7.05 (H6).
 - Negative Control: Irradiating the 3-Me (2.62) should show enhancement of the NH signal (if visible) or H4 (if H4 were present, but here C4 is brominated, so no aromatic NOE should be seen from the 3-Me). This absence confirms the 4-position is substituted.

Experimental Protocol: Sample Preparation & Acquisition

To ensure reproducibility and match the reference data provided above, follow this strict protocol.

Reagents

- Compound: >5 mg of dried **4-Bromo-3,7-dimethyl-1H-indazole**.
- Solvent: DMSO-d6 (99.9% D) + 0.03% TMS (Tetramethylsilane) for internal referencing.
- Tube: 5mm High-Precision NMR tube (Wilmad 528-PP or equivalent).

Step-by-Step Methodology

- Sample Dissolution:
 - Weigh 5–10 mg of the solid into a clean vial.
 - Add 0.6 mL of DMSO-d6.
 - Tip: If the compound is crystalline and slow to dissolve, sonicate for 30 seconds. Do not heat above 40°C to avoid accelerating H/D exchange at the NH position.
- Acquisition Parameters (Standard 400 MHz):
 - Temperature: 298 K (25°C).
 - Pulse Sequence: zg30 (30° pulse angle) for quantitative integration.
 - Relaxation Delay (D1): Set to 10 seconds.
 - Reasoning: The aromatic protons and methyl groups have different T1 relaxation times. A short D1 (1 sec) will under-integrate the aromatic signals relative to the methyls, leading to incorrect stoichiometry calculations.
 - Scans (NS): 16 (1H) / 1024 (13C).
- Processing:
 - Window Function: Exponential Multiplication (EM) with LB = 0.3 Hz.

- Referencing: Set the TMS peak to 0.00 ppm OR the residual DMSO pentet to 2.50 ppm.

References

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Sources

- [1. researchgate.net](https://www.researchgate.net) [researchgate.net]
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